

Application Note: 5-Fluoro-7-Nitro-1H-Indazole as a Chemical Probe

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Compound of Interest

Compound Name: 5-fluoro-7-nitro-1H-indazole

CAS No.: 1167056-02-1

Cat. No.: B1440969

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Class: Selective Neuronal Nitric Oxide Synthase (nNOS) Inhibitor (Indazole Series) CAS: 1167056-02-1 Molecular Weight: 181.12 g/mol

Executive Summary & Scientific Rationale

5-fluoro-7-nitro-1H-indazole is a halogenated analog of 7-nitroindazole. In neuropharmacology and medicinal chemistry, this probe is utilized to dissect the role of neuronal nitric oxide (NO) without the confounding cardiovascular effects associated with endothelial NOS (eNOS) inhibition.

Why Choose the 5-Fluoro Analog?

- **Metabolic Blockade:** The C5 position of the indazole ring is a primary site for oxidative metabolism (hydroxylation) by Cytochrome P450 enzymes. Substitution with fluorine (C-F bond) at this position blocks this metabolic soft spot, potentially extending the biological half-life () compared to the parent 7-NI.

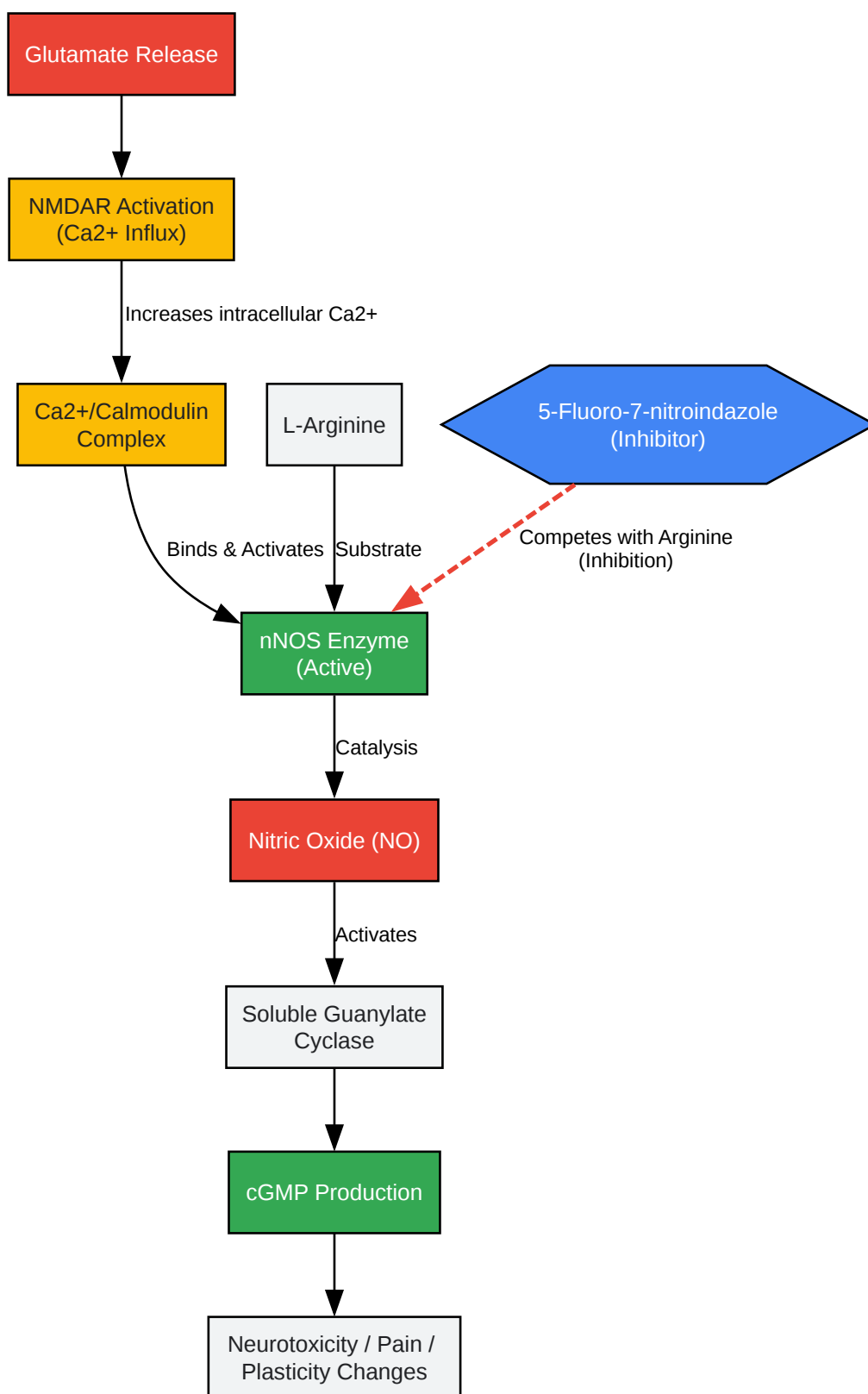
- Lipophilicity Modulation: Fluorination typically increases lipophilicity (), which may enhance Blood-Brain Barrier (BBB) permeability—a critical factor for central nervous system (CNS) probes.
- Bioisosterism: The fluorine atom mimics hydrogen in size but alters the electronic properties of the ring, potentially influencing binding affinity to the nNOS heme domain.

Mechanism of Action: The NO Signaling Pathway

5-F-7-NI functions as a competitive inhibitor of L-Arginine binding at the nNOS active site. Unlike non-selective inhibitors (e.g., L-NAME), nitroindazoles exhibit selectivity for nNOS over eNOS and iNOS in vivo, largely due to differential tissue distribution and cellular uptake mechanisms rather than pure enzymatic selectivity.

Pathway Visualization

The following diagram illustrates the specific intervention point of 5-F-7-NI within the glutamatergic signaling cascade.



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Figure 1: Mechanism of Action. 5-F-7-NI competitively inhibits nNOS, preventing the conversion of L-Arginine to NO, thereby dampening downstream cGMP signaling involved in excitotoxicity and nociception.

Chemical Handling & Solubility Data

Proper solubilization is the single most critical step for indazole probes. Failure to solubilize completely will result in erratic in vivo data.

Parameter	Specification	Notes
Appearance	Yellow/Orange Crystalline Solid	Light sensitive; store in dark.
Storage	-20°C (Desiccated)	Hygroscopic. Warm to RT before opening. [1]
Solubility (DMSO)	~25–50 mg/mL	Soluble. Suitable for in vitro stock.
Solubility (Water)	Insoluble	Do not use aqueous saline directly.
Vehicle (In Vivo)	Arachis Oil (Peanut Oil) or DMSO:Saline (1:10)	Arachis oil IP injection is the standard for 7-NI class to ensure slow release and BBB transit.

Experimental Protocols

Protocol A: Preparation for In Vivo Administration (IP Injection)

Context: This protocol is adapted from standard 7-NI workflows (Moore et al., 1993) but adjusted for the fluorinated analog. The goal is to create a suspension/solution suitable for Intraperitoneal (IP) injection in rodents.

Reagents:

- **5-Fluoro-7-nitro-1H-indazole** solid.[\[2\]](#)
- Sterile Arachis Oil (Peanut Oil) OR Corn Oil.
- Sonicator (Bath type).
- Glass vial (borosilicate).

Step-by-Step:

- Weighing: Calculate the required dose.
 - Standard Dose Range: 10–50 mg/kg (Mouse/Rat).
 - Note: Due to potential higher potency/stability of the 5-F analog, consider starting a pilot study at 10 mg/kg.
- Vehicle Addition: Add sterile Arachis oil to the glass vial containing the powder. A typical concentration is 10 mg/mL.[\[3\]](#)
 - Why Oil? Nitroindazoles precipitate immediately in aqueous buffers. Oil acts as a depot, allowing steady absorption.
- Sonication (Critical): Sonicate the mixture for 10–20 minutes.
 - Checkpoint: The result should be a fine, uniform suspension. If large crystals remain, bioavailability will be poor.
- Injection: Administer IP.
 - Timing: For antinociception or neuroprotection assays, administer 30–60 minutes prior to the insult (e.g., formalin injection or ischemic event).

Protocol B: In Vitro nNOS Inhibition Assay (Griess Method)

Context: To verify the IC₅₀ of the 5-fluoro derivative compared to native 7-NI.

Workflow Diagram:



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Figure 2: In Vitro Assay Workflow. Standard Griess assay to quantify nitrite accumulation (NO proxy) in the presence of the inhibitor.

Detailed Steps:

- Buffer: 50 mM HEPES (pH 7.4) with 1 mM DTT, 10 µg/mL Calmodulin, 1 mM CaCl₂.
- Inhibitor: Add 5-F-7-NI (diluted from DMSO stock) to wells. Final DMSO concentration must be <1%.
- Enzyme: Add Recombinant nNOS (approx 0.1 units/well). Incubate 15 min at RT to allow inhibitor binding.
- Substrate: Add mixture of L-Arginine (10 µM) and NADPH (100 µM) to start reaction.
- Stop: After 30 min at 37°C, stop reaction with lactate dehydrogenase (LDH) or by transferring to Griess reagent.
- Read: Measure absorbance at 540 nm.
- Analysis: Plot Log[Inhibitor] vs. % Activity to determine IC₅₀.
 - Self-Validation: Run a parallel curve with unmodified 7-Nitroindazole. The 5-F analog should show comparable or superior potency (IC₅₀ < 1 µM).

Troubleshooting & Scientific Integrity

Issue	Root Cause	Solution
Precipitation in Syringe	Aqueous contact	Ensure the syringe is dry. Do not mix oil suspension with saline in the same syringe.
Inconsistent In Vivo Data	Poor suspension	Sonicate longer. Vortex immediately before drawing into the syringe.
Lack of Effect	Timing window missed	nNOS inhibition must occur before the calcium influx event (e.g., pre-ischemia).
High Toxicity	Off-target effects	5-F-7-NI is a nitro-aromatic. High doses (>100 mg/kg) may cause sedation independent of NOS inhibition.

References

Note: While specific literature on the 5-fluoro derivative is sparse compared to the parent, the following establish the foundational protocols for this chemical class.

- Moore, P. K., et al. (1993). "7-Nitro indazole, an inhibitor of nitric oxide synthase, exhibits anti-nociceptive activity in the mouse without increasing blood pressure."^[4] British Journal of Pharmacology, 108(2), 296-297.
- Babbedge, R. C., et al. (1993). "Inhibition of rat cerebellar nitric oxide synthase by 7-nitro indazole and related substituted indazoles." British Journal of Pharmacology, 110(1), 225-228.
- Bland-Ward, P. A., & Moore, P. K. (1995). "7-Nitroindazole derivatives are potent inhibitors of brain nitric oxide synthase."^[4] Life Sciences, 57(11), PL131-PL135. (Establishes SAR for substituted nitroindazoles).
- BLD Pharm. (2025).^[1] "Product Datasheet: **5-Fluoro-7-nitro-1H-indazole** (CAS 1167056-02-1)."

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Sources

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- 4. Comparison of 7-nitroindazole with other nitric oxide synthase inhibitors as attenuators of opioid withdrawal - PubMed [pubmed.ncbi.nlm.nih.gov]
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